

An In-depth Technical Guide to 1,3,5-Triethynylbenzene

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Compound of Interest

Compound Name: 1,3,5-Triethynylbenzene

Cat. No.: B1295396

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **1,3,5-Triethynylbenzene**. This C_3 -symmetric molecule is a pivotal building block in materials science, supramolecular chemistry, and the development of advanced organic materials.

Core Physicochemical Properties

1,3,5-Triethynylbenzene is an aromatic hydrocarbon characterized by a central benzene ring symmetrically substituted with three ethynyl groups.^[1] Its rigid, planar structure and reactive terminal alkyne functionalities make it a versatile precursor for creating complex, well-defined architectures. It typically presents as a white to light yellow or brown crystalline powder.^{[2][3]}

Quantitative Data Summary

The key physicochemical properties of **1,3,5-Triethynylbenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	1,3,5-triethynylbenzene	[2][3][4]
CAS Number	7567-63-7	[2][5][6][7]
Molecular Formula	C ₁₂ H ₆	[2][3][4][5][6]
Molecular Weight	150.18 g/mol	[4][5][6][7]
Appearance	White to cream, yellow, or brown crystalline powder	[2][3][8]
Melting Point	100-107 °C	[2][3][8][9][10]
Boiling Point	~272.3 °C (Predicted)	[8][9]
Density	~1.05 g/cm ³ (Predicted)	[8][9]
Solubility	Soluble in methanol; Insoluble in water	[8][9][10][11][12]
Storage Conditions	2-8°C, under inert gas (Nitrogen or Argon)	[7][8][9][12]

Spectral Data

Technique	Data	Source(s)
¹ H NMR (400 MHz, CDCl ₃)	δ 7.57 (s, 3H), 3.12 (s, 3H)	[8]
¹³ C NMR (100 MHz, CDCl ₃)	δ 135.6, 122.8, 81.6, 78.7	[8]
Mass Spectrometry (CI+)	m/z 151 [M] ⁺	[8]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **1,3,5-Triethynylbenzene** are crucial for its successful application in research.

Synthesis Protocol: Desilylation Route

A common and effective method for synthesizing **1,3,5-Triethynylbenzene** involves the desilylation of a protected precursor, 1,3,5-tris((trimethylsilyl)ethynyl)benzene.[8]

Materials:

- 1,3,5-tris((trimethylsilyl)ethynyl)benzene
- Cesium Carbonate (Cs_2CO_3)
- Methanol (MeOH)
- Dichloromethane (DCM)
- Aqueous Ammonium Chloride (NH_4Cl), 1.0 M
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Argon or Nitrogen gas

Procedure:

- Add 1,3,5-tris((trimethylsilyl)ethynyl)benzene (1 eq.) and cesium carbonate (2 eq.) to a flame-dried flask under an inert argon atmosphere.[8]
- Add methanol (e.g., 10 mL for a ~2.4 mmol scale reaction) to the flask.[8]
- Stir the reaction mixture at room temperature for approximately 16 hours. The reaction progress can be monitored by observing the solution change from opaque to translucent.[8]
- Upon completion, remove the methanol via distillation under reduced pressure.[8]
- Partition the resulting solid residue between water and dichloromethane.[8]
- Extract the aqueous layer three times with dichloromethane.[8]
- Combine the organic layers and wash sequentially with 1.0 M aqueous ammonium chloride, water, and finally brine.[8]

- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **1,3,5-Triethynylbenzene** as an off-white crystalline solid.[8]

Characterization Protocols

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

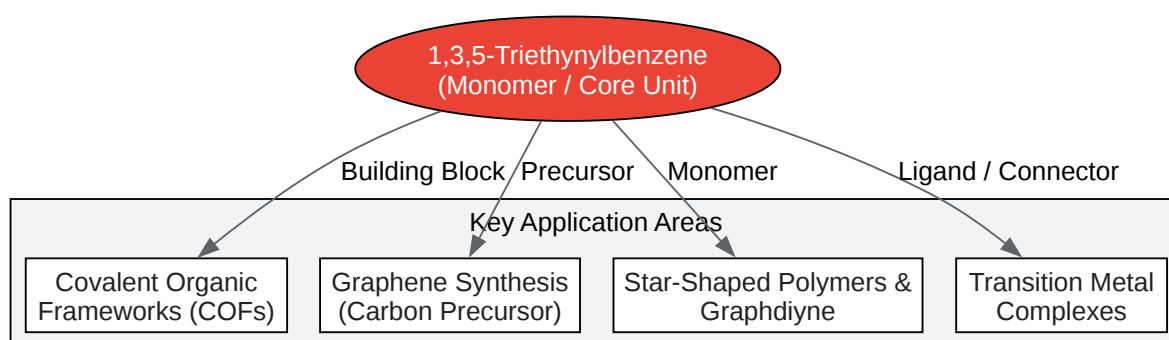
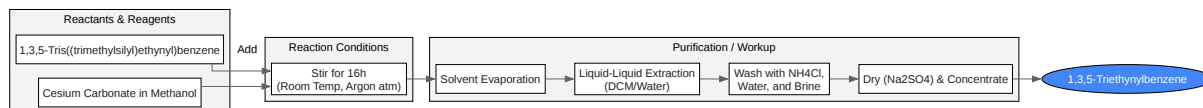
- Sample Preparation: Dissolve a small amount of the synthesized **1,3,5-Triethynylbenzene** in deuterated chloroform (CDCl_3).
- Acquisition: Record ^1H and ^{13}C NMR spectra on a 400 MHz (or higher) spectrometer.
- Analysis: Confirm the structure by identifying the characteristic singlet for the aromatic protons around δ 7.57 ppm and the acetylenic protons around δ 3.12 ppm in the ^1H NMR spectrum.[8] In the ^{13}C NMR spectrum, four distinct signals should be observed, corresponding to the four unique carbon environments in the molecule.[8]

2. Mass Spectrometry (MS):

- Sample Preparation: Prepare a dilute solution of the sample in a suitable volatile solvent like methanol.
- Acquisition: Analyze the sample using a mass spectrometer with a soft ionization technique such as Chemical Ionization (CI) or Electrospray Ionization (ESI).
- Analysis: Confirm the molecular weight by observing the molecular ion peak. For example, using positive chemical ionization (CI^+), a peak at m/z 151 corresponding to $[\text{M}]^+$ is expected.[8]

Visualized Workflows and Relationships

Diagrams generated using Graphviz provide a clear visual representation of the experimental and logical processes involving **1,3,5-Triethynylbenzene**.



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